

# Quantitative PET imaging techniques with Iodine-120

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## Compound of Interest

Compound Name:	Iodine-120
CAS No.:	15480-34-9
Cat. No.:	B1201904

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An Overview of Quantitative PET Imaging with **Iodine-120**: Application Notes and Protocols

**Iodine-120** is a promising but less commonly used positron-emitting radionuclide for positron emission tomography (PET) imaging. Its short half-life and unique decay characteristics offer potential advantages in specific research and clinical applications. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in utilizing **Iodine-120** for quantitative PET imaging studies.

## Introduction to Iodine-120 for PET Imaging

**Iodine-120** ( $^{120}\text{I}$ ) is a halogen radionuclide that decays via positron emission ( $\beta^+$ ) and electron capture, making it suitable for PET imaging. With a half-life of approximately 81 minutes, it is a short-lived alternative to the more commonly used Iodine-124 ( $^{124}\text{I}$ ), which has a half-life of 4.2 days.[1][2] The shorter half-life of  $^{120}\text{I}$  can be advantageous for studies of biological processes with rapid kinetics, allowing for repeat imaging on the same day and reducing the radiation dose to the subject.

The production of  $^{120}\text{I}$  is typically achieved through the (p,n) reaction on highly enriched Tellurium-120 ( $^{120}\text{Te}$ ).<sup>[1]</sup> While not as widely available as other PET radionuclides like Fluorine-18, its production is feasible at cyclotron facilities equipped for solid target irradiation.

## Physicochemical Properties of Iodine Isotopes

A comparison of the physical properties of **Iodine-120** with other iodine isotopes relevant to nuclear imaging is crucial for selecting the appropriate radionuclide for a specific application.

Property	Iodine-120 ( $^{120}\text{I}$ )	Iodine-124 ( $^{124}\text{I}$ )	Iodine-123 ( $^{123}\text{I}$ )	Iodine-131 ( $^{131}\text{I}$ )
Half-life	81.1 minutes <sup>[1]</sup>	4.18 days <sup>[3][4]</sup>	13.22 hours <sup>[5]</sup>	8.02 days
Decay Mode	$\beta^+$ (positron emission), EC (electron capture)	$\beta^+$ , EC	EC	$\beta^-$ (beta emission)
Imaging Modality	PET	PET	SPECT <sup>[5][6]</sup>	SPECT, Planar
Positron Abundance ( $\beta^+$ per decay)	~56% <sup>[1]</sup>	~23% <sup>[4]</sup>	N/A	N/A
Maximum Positron Energy (MeV)	4.0 MeV <sup>[1]</sup>	2.14 MeV <sup>[4]</sup>	N/A	N/A
Primary Gamma Energy (keV)	511 (from $\beta^+$ annihilation)	511 (from $\beta^+$ annihilation), 603, 723, 1691	159	364
Production Method	$^{120}\text{Te}(p,n)^{120}\text{I}$ <sup>[1]</sup>	$^{124}\text{Te}(p,n)^{124}\text{I}$ <sup>[7]</sup>	Cyclotron or reactor produced	Fission product

## Experimental Protocols

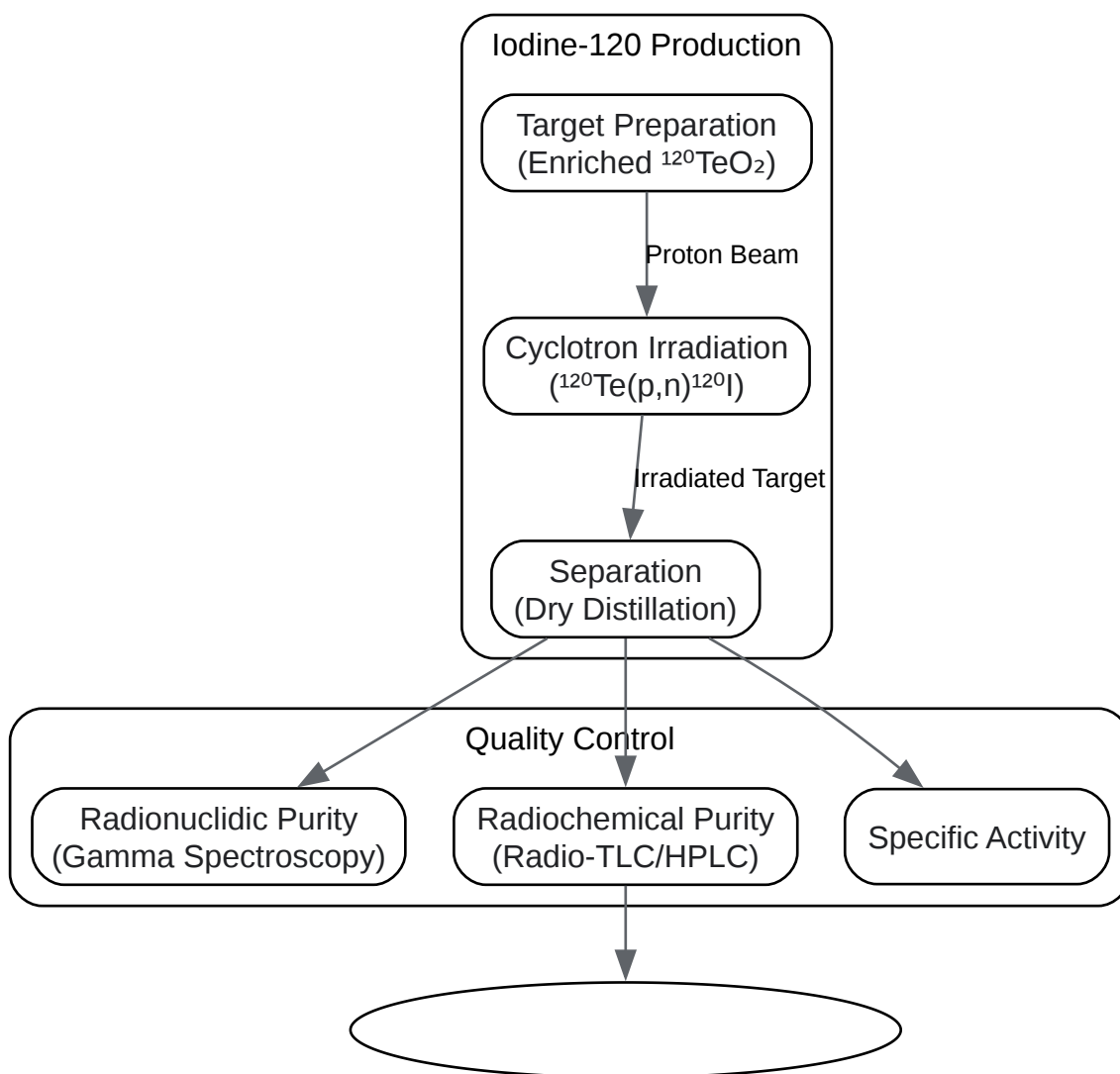
### Production and Purification of Iodine-120

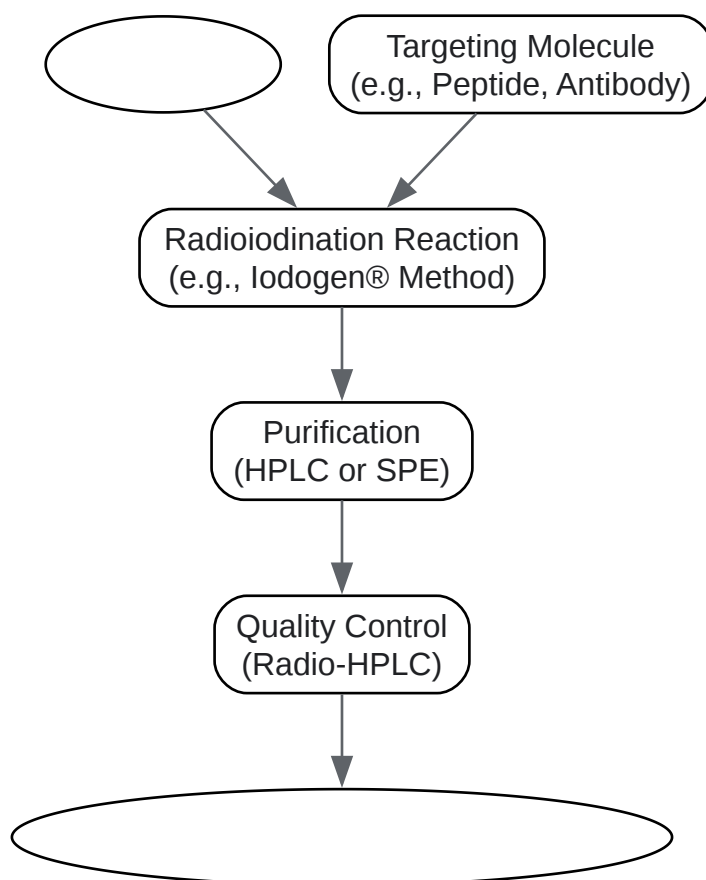
High-purity **Iodine-120** is essential for accurate quantitative PET imaging. The following protocol outlines the general steps for its production and purification.

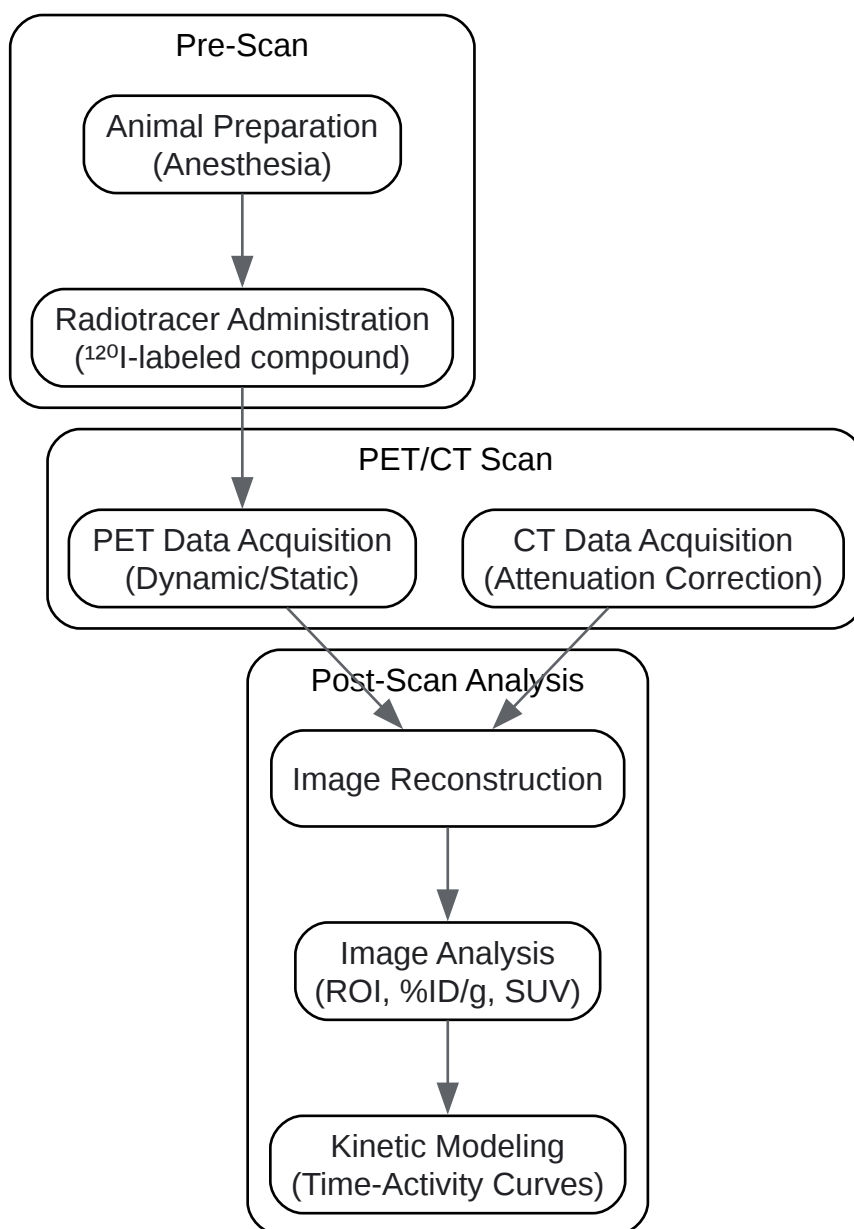
#### Protocol 1: $^{120}\text{I}$ Production and Purification

- Target Preparation:
  - Highly enriched (>90%)  $^{120}\text{TeO}_2$  is pressed into a solid target disc.
  - The target is encapsulated in a suitable material (e.g., aluminum) to withstand beam heating.
- Cyclotron Irradiation:
  - The  $^{120}\text{TeO}_2$  target is irradiated with a proton beam (typically 10-15 MeV).
  - The irradiation time is determined by the desired activity, typically 1-2 hours.
- Separation of  $^{120}\text{I}$ :
  - Following irradiation, the target is remotely transferred to a hot cell.
  - The  $^{120}\text{I}$  is separated from the tellurium target material using dry distillation. The irradiated target is heated to a high temperature (around 700-800 °C) in a quartz tube under a stream of inert gas (e.g., argon or nitrogen). The volatile iodine is carried by the gas stream and trapped in a cooled solution, typically a dilute solution of sodium hydroxide or sodium thiosulfate.
- Quality Control:
  - Radionuclidic Purity: Assessed using gamma-ray spectroscopy to identify and quantify any contaminating radioisotopes.
  - Radiochemical Purity: Determined by radio-thin-layer chromatography (radio-TLC) or radio-high-performance liquid chromatography (radio-HPLC) to ensure the  $^{120}\text{I}$  is in the desired chemical form (e.g., [ $^{120}\text{I}$ ]iodide).

- Specific Activity: Measured to determine the amount of radioactivity per unit mass of iodine.







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## References

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- [To cite this document: BenchChem. \[Quantitative PET imaging techniques with Iodine-120\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1201904/docs#quantitative-pet-imaging-techniques-with-iodine-120\]](#)

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